

3-pentanethiol mass spectrum interpretation

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Compound Focus: Pentane-3-thiol

CAS No.: 616-31-9

Cat. No.: S3343122

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Quantitative Mass Spectral Data

The table below summarizes the key ions and appearance energies for 3-pentanethiol from the NIST database [1] [2].

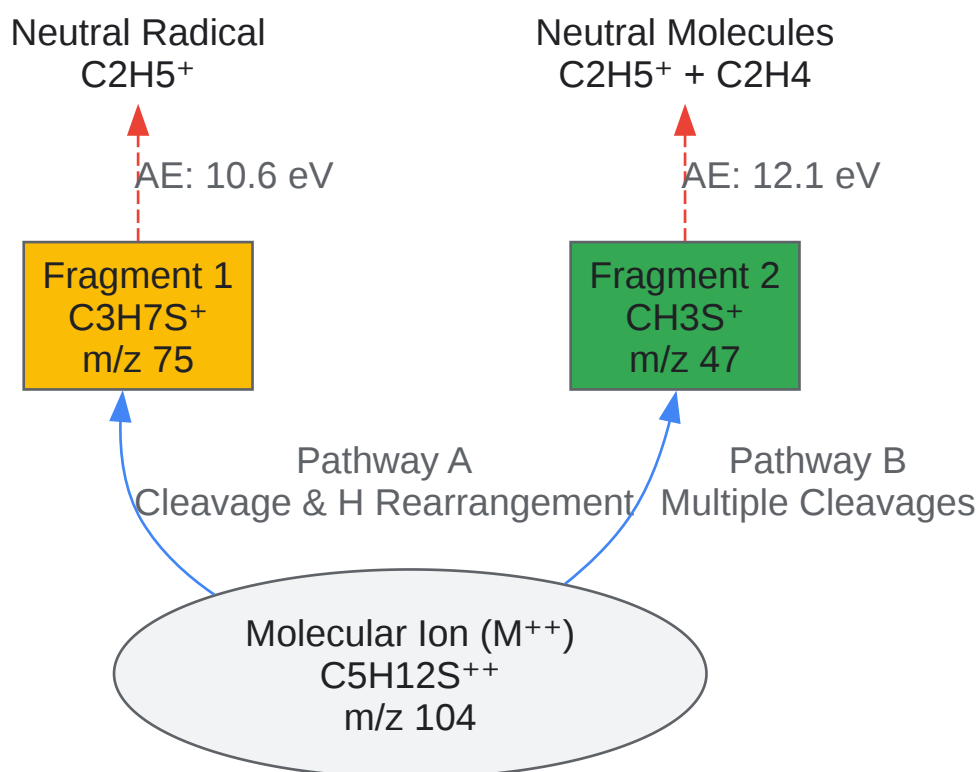
m/z Value	Ion Formula / Fragment Name	Appearance Energy (AE)	Related Neutral Fragment(s) Lost
104.214	C5H12S ⁺⁺ (Molecular Ion, M ⁺⁺)	Not Specified	N/A
75	C3H7S ⁺	10.6 ± 0.15 eV	C2H5 ⁺
47	CH3S ⁺	12.1 eV	C2H5 ⁺ + C2H4

Experimental Protocol

The data from NIST was obtained using **electron ionization (EI) mass spectrometry** [2], a standard method where vaporized sample molecules are bombarded with high-energy electrons [3] [4]. This collision knocks an electron out of the molecule, creating a positively charged **molecular ion (M⁺⁺)**. The molecular ion is often unstable and breaks apart into smaller fragment ions and neutral radicals. The mass spectrometer separates these fragment ions based on their mass-to-charge ratio (m/z) to produce a spectrum [3].

Interpretation of Fragmentation Pathways

The provided data allows for the interpretation of two key fragmentation pathways for the 3-pentanethiol molecular ion, visualized in the diagram below.



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- **Pathway A (Forming $C_3H_7S^+$, m/z 75):** This fragment results from a cleavage of a carbon-carbon bond adjacent to the sulfur-containing carbon, accompanied by hydrogen atom rearrangement, leading to the loss of an ethyl radical ($C_2H_5^{\cdot}$) [2]. Its lower Appearance Energy indicates this is a more facile and likely favorable fragmentation.
- **Pathway B (Forming CH_3S^+ , m/z 47):** This fragment requires more energy, suggesting it is formed through multiple bond cleavages that break the central C-C bond and release both an ethyl radical and an ethylene molecule (C_2H_4) [2].

A Note on Spectral Interpretation

For a complete analysis, the **base peak** (the most intense peak in the spectrum, set to 100% relative abundance) must be identified. A full interpretation would account for all major peaks by proposing

fragmentation mechanisms that explain their formation, considering the stability of the resulting ions and radicals [3] [4]. Common fragments in thiols can also include ions resulting from the loss of H₂S or the formation of H₂S⁺⁺.

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References

1. 3-Pentanethiol - the NIST WebBook [webbook.nist.gov]
2. 3-Pentanethiol - the NIST WebBook [webbook.nist.gov]
3. - fragmentation patterns mass spectra [chemguide.co.uk]
4. 12.2: Interpreting Mass Spectra [chem.libretexts.org]

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